

Personal protective equipment for handling trans-2-Phenyl-1-cyclohexanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **trans-2-Phenyl-1-cyclohexanol**

Cat. No.: **B1200244**

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Essential Safety and Handling Guide for trans-2-Phenyl-1-cyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **trans-2-Phenyl-1-cyclohexanol**, ensuring the well-being of laboratory personnel and adherence to safety protocols.

Personal Protective Equipment (PPE)

When handling **trans-2-Phenyl-1-cyclohexanol**, the following personal protective equipment is essential to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye Protection	Eyeshields or safety glasses with side-shields
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)
Respiratory Protection	Type N95 (US) or equivalent dust mask
Body Protection	Laboratory coat

Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized operational procedure is critical to safely manage **trans-2-Phenyl-1-cyclohexanol** in a laboratory setting.

- Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.
- Confirm that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before commencing work.

- Donning PPE:

- Put on a laboratory coat.
- Wear appropriate chemical-resistant gloves.
- Fit and wear a Type N95 respirator.
- Put on eyeshields for eye protection.

- Handling the Compound:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not breathe vapors, mist, or gas.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Weigh and transfer the solid compound carefully to minimize dust generation.

- In Case of Exposure:

- Skin Contact: Immediately wash off with soap and plenty of water and consult a physician.
[\[1\]](#)

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[1]

Disposal Plan: Waste Management Protocol

Proper disposal of **trans-2-Phenyl-1-cyclohexanol** and its containers is crucial to prevent environmental contamination and comply with regulations.

- Waste Segregation:
 - Collect waste **trans-2-Phenyl-1-cyclohexanol** in a designated, labeled, and sealed container.
 - Do not mix with other waste streams unless compatible.
- Container Management:
 - Use a suitable, closed container for disposal.[1]
- Disposal Route:
 - Dispose of the chemical waste in accordance with local, state, and federal regulations.
 - Contact a licensed professional waste disposal service to arrange for pickup and disposal.
 - Do not allow the chemical to enter drains.[1]

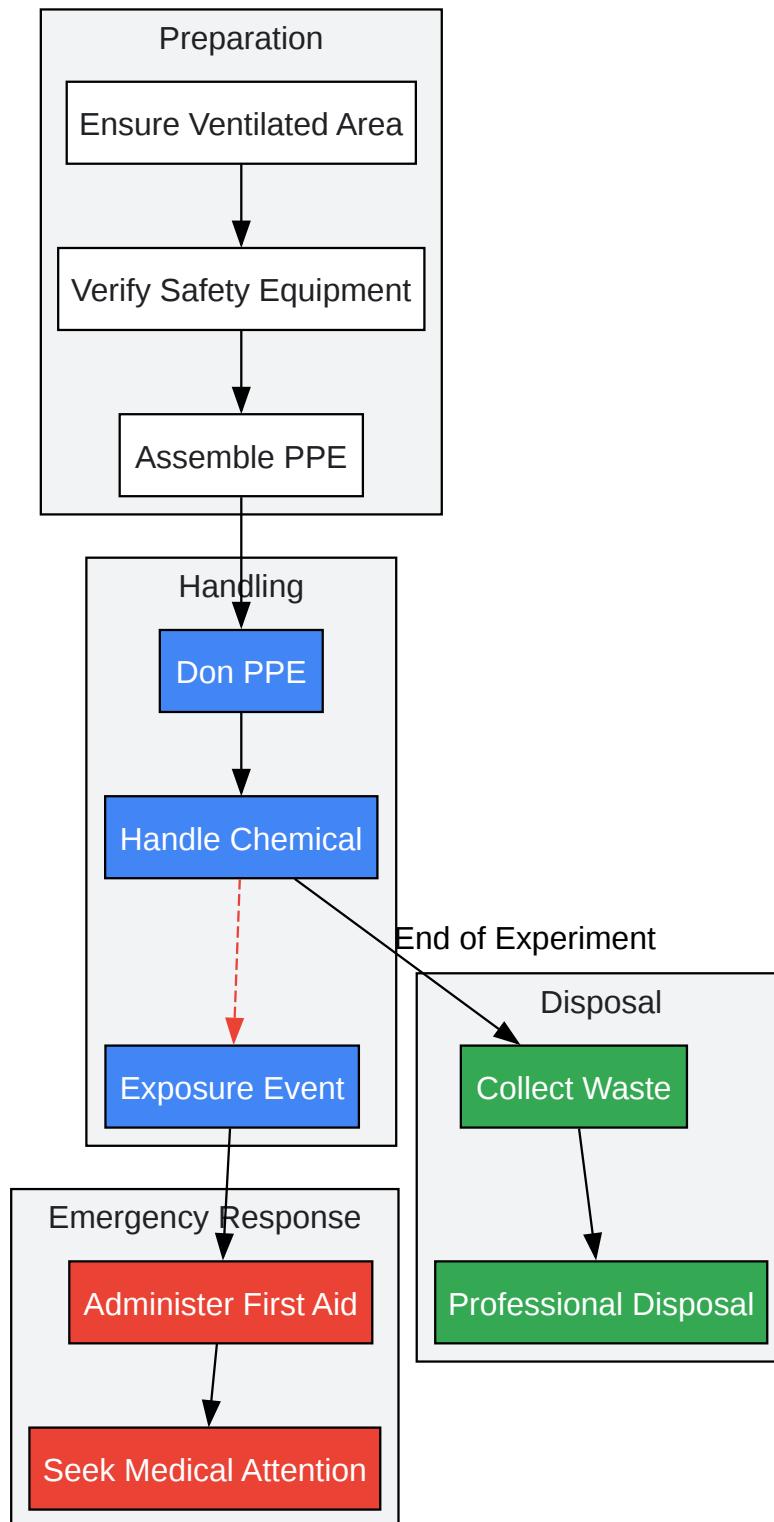
Quantitative Data Summary

The following table summarizes key quantitative data for **trans-2-Phenyl-1-cyclohexanol**.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O
Molecular Weight	176.25 g/mol [2] [3]
Appearance	Solid [2]
Melting Point	53-55 °C (lit.) [2] / 63-66 °C (lit.)
Boiling Point	152-155 °C/16 mmHg (lit.) [2] / 276-281 °C (lit.)
Flash Point	113 °C - closed cup [2]
CAS Number	2362-61-0 [2] [3] / 98919-68-7

Experimental Workflow

Workflow for Handling and Disposal of trans-2-Phenyl-1-cyclohexanol

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Caption: Logical workflow for the safe handling and disposal of **trans-2-Phenyl-1-cyclohexanol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling trans-2-Phenyl-1-cyclohexanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1200244#personal-protective-equipment-for-handling-trans-2-phenyl-1-cyclohexanol>

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